

### physical characteristics of Nerol-d6

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Compound of Interest		
Compound Name:	Nerol-d6	
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An In-Depth Technical Guide to the Physical Characteristics of Nerol-d6

#### Introduction

**Nerol-d6** is the deuterated form of Nerol, a naturally occurring monoterpenoid alcohol found in the essential oils of many plants, including neroli and lemongrass.[1][2] As a stable isotopelabeled compound, **Nerol-d6** serves as an invaluable tool in various research applications, particularly as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] Its physical and chemical properties are nearly identical to those of its non-deuterated counterpart, with the primary difference being its increased molecular weight due to the presence of six deuterium atoms. This guide provides a comprehensive overview of the physical characteristics of **Nerol-d6**, detailed experimental protocols for their determination, and visualizations of relevant biochemical pathways and analytical workflows.

### **Physical and Chemical Properties**

The fundamental physical and chemical data for **Nerol-d6** are summarized below. For properties not explicitly measured for the deuterated form, the data for unlabeled Nerol are provided as a close approximation, given that isotopic labeling has a minimal effect on these characteristics.



Property	Value	
Chemical Name	(2Z)-3,7-Dimethylocta-2,6-dien-1-ol-d6	
Synonyms	cis-3,7-Dimethyl-2,6-octadien-1-ol-d6, Neryl alcohol-d6	
CAS Number	66063-45-4[1][3]	
Molecular Formula	C10H12D6O[3][4]	
Molecular Weight	160.29 g/mol [4][5]	
Accurate Mass	160.173 Da[5]	
Appearance	Colorless liquid[2][6]	
Odor	Fresh, sweet, rose-like odor[2][7]	
Boiling Point	oint 103-105 °C at 9 mmHg[7][8]	
224-225 °C at 745 mmHg[2]		
Density	0.876 - 0.881 g/mL at 25 °C[2][6][7]	
Refractive Index	1.474 (n20/D)[7]	
Flash Point	92 - 107 °C (closed cup)[6][7][9]	
Solubility  Miscible in ethanol, ether, and chlorofo nearly insoluble in water.[7][10]		
Chemical Stability	Stable under recommended storage conditions. [8][9]	

### **Experimental Protocols**

The determination of the physical characteristics listed above involves standardized laboratory procedures. Below are detailed methodologies for key experiments.

### **Determination of Boiling Point**

The boiling point is determined at a specific atmospheric pressure, as it varies with pressure.



- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and a vacuum source for reduced pressure measurements.
- Procedure:
  - A small sample of Nerol-d6 is placed in the distillation flask with a few boiling chips.
  - The apparatus is assembled for distillation. If measuring at reduced pressure, a vacuum pump is connected.
  - The sample is heated gently.
  - The temperature is recorded when the liquid is boiling and the vapor condensate is in equilibrium, observed as a stable temperature reading on the thermometer as the first drops of distillate are collected.
  - The atmospheric or applied pressure is recorded alongside the temperature reading.

### **Spectroscopic Analysis**

Spectroscopic methods are essential for confirming the identity and purity of Nerol-d6.

- Mass Spectrometry (MS):
  - o Objective: To confirm the molecular weight and isotopic enrichment of Nerol-d6.
  - Methodology: A sample is introduced into the mass spectrometer (e.g., via GC or direct infusion). It is then ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The resulting mass spectrum for Nerol-d6 would show a molecular ion peak corresponding to its deuterated mass (~160.17 Da).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - Objective: To elucidate the molecular structure and confirm the positions of deuterium labeling.
  - Methodology: A sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>) and placed in a strong magnetic field. In <sup>1</sup>H NMR, the absence of signals at specific chemical shifts



compared to the spectrum of unlabeled Nerol would confirm the locations of deuterium substitution. In <sup>2</sup>H (Deuterium) NMR, signals would appear at the chemical shifts corresponding to the labeled positions.

- Infrared (IR) Spectroscopy:
  - Objective: To identify functional groups present in the molecule.
  - Methodology: A beam of infrared light is passed through the sample. The absorption of specific frequencies corresponds to the vibrational frequencies of the molecule's bonds. The spectrum of Nerol-d6 will show characteristic C-D stretching vibrations (typically around 2100-2250 cm<sup>-1</sup>) and a broad O-H stretch (around 3200-3600 cm<sup>-1</sup>).

## Use as an Internal Standard in Quantitative Analysis (GC/LC-MS)

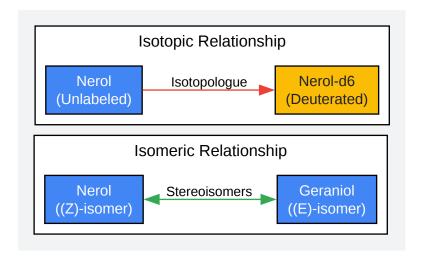
**Nerol-d6** is frequently used as an internal standard for the accurate quantification of Nerol in complex matrices.

- Objective: To correct for sample loss during preparation and instrumental variability.
- Methodology:
  - Calibration Curve Preparation: A series of calibration standards are prepared containing known concentrations of unlabeled Nerol, each spiked with a constant, known concentration of Nerol-d6.
  - Sample Preparation: The unknown sample is spiked with the same constant concentration of Nerol-d6.
  - Analysis: Both calibration standards and the unknown sample are analyzed by GC-MS or LC-MS.
  - Quantification: The ratio of the analyte (Nerol) peak area to the internal standard (Nerol-d6) peak area is calculated for each standard and the sample. A calibration curve is generated by plotting this ratio against the concentration of Nerol. The concentration of Nerol in the unknown sample is then determined from this curve.



# Diagrams and Visualizations Isomeric and Isotopic Relationships

Nerol is the cis or (Z)-isomer of the monoterpenoid alcohol 3,7-dimethylocta-2,6-dien-1-ol. Its trans or (E)-isomer is Geraniol.[2][6] **Nerol-d6** is the isotopically labeled analogue of Nerol.



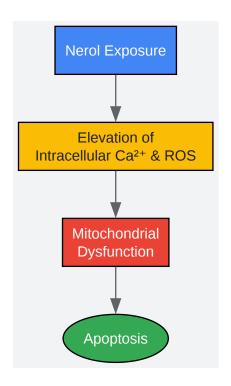
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Caption: Isomeric and isotopic relationship of Nerol-d6.

### **Biochemical Signaling Pathway of Nerol**

Nerol has been shown to induce apoptosis in certain fungal cells by triggering mitochondrial dysfunction through the elevation of intracellular calcium (Ca<sup>2+</sup>) and reactive oxygen species (ROS).[1]





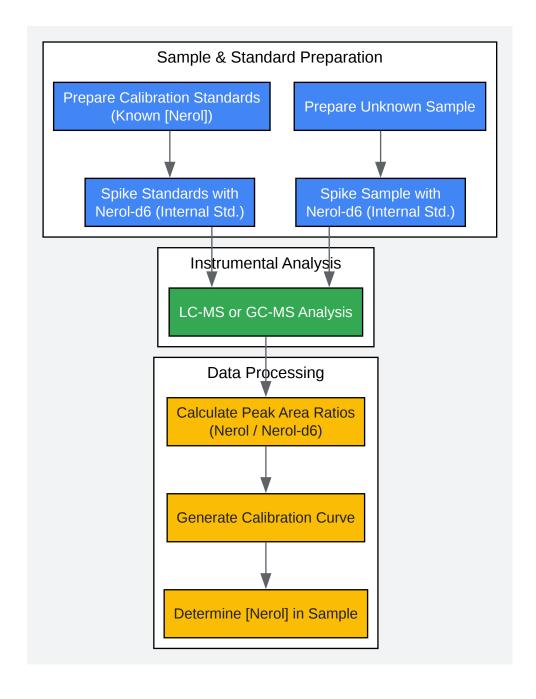
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Caption: Simplified signaling pathway of Nerol-induced apoptosis.

## **Experimental Workflow: Quantitative Analysis Using Nerol-d6**

This diagram illustrates the workflow for using **Nerol-d6** as an internal standard in a typical quantitative analysis experiment.





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Caption: Workflow for quantification using an internal standard.

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